

Standard Operating Procedure: Carboplatin Disposal

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Compound of Interest

Compound Name: Carboplatin

Cat. No.: B7790355

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This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **carboplatin**, a cytotoxic antineoplastic agent. Adherence to these procedures is critical to minimize occupational exposure and ensure environmental safety in a laboratory setting. All actions must comply with local, state, and federal regulations.[1][2][3]

Immediate Safety and Handling Precautions

Carboplatin is a hazardous drug that is mutagenic and a potential carcinogen.[2][3] All handling and disposal activities must be performed within a designated area, such as a chemical fume hood or biological safety cabinet, to minimize exposure risk.[4]

Required Personal Protective Equipment (PPE):

- **Gloves:** Double gloving with latex or nitrile chemotherapy-rated gloves is required.[4][5] Change gloves every 30-60 minutes or immediately if they become contaminated, torn, or punctured.[4]
- **Gown:** Wear a disposable, solid-front protective gown.[4][5]
- **Eye Protection:** Use approved safety glasses with side shields or goggles.[1][6]
- **Face Protection:** A face shield is necessary when there is a risk of splashing.[4]
- **Respiratory Protection:** A NIOSH-certified respirator may be required for cleaning up spills or when handling **carboplatin** powder outside of containment.[5]

Step-by-Step Waste Segregation and Disposal

Proper segregation of **carboplatin** waste is the most critical step in the disposal process.

Waste is categorized as either "Trace" or "Bulk" depending on the amount of residual drug.[\[4\]](#)

[\[7\]](#) Never autoclave chemotherapy waste, as this can create hazardous vapors.[\[4\]](#)

Step 1: Identify Waste Type

- Trace Chemotherapy Waste: This category includes "RCRA empty" items, defined as containing less than 3% of the original drug quantity by weight.[\[4\]](#)[\[7\]](#)
 - Examples: Empty drug vials, syringes, needles, IV bags, tubing, and PPE (gloves, gowns, etc.) that are contaminated with minute amounts of **carboplatin**.[\[4\]](#)[\[7\]](#)
- Bulk Chemotherapy Waste: This category includes materials that do not meet the "RCRA empty" criteria.
 - Examples: Unused or expired **carboplatin**, partially full vials or syringes, and materials used to clean up spills of the drug.[\[4\]](#)[\[7\]](#)

Step 2: Use Correct Waste Containers

- Trace Waste:
 - Sharps: All needles and syringes must be placed directly into a yellow, puncture-resistant sharps container specifically designated for chemotherapy waste.[\[1\]](#)[\[4\]](#) Do not crush, clip, or recap needles.[\[1\]](#)
 - Non-Sharps: Place other trace-contaminated items like empty vials, tubing, and contaminated PPE into a designated yellow chemotherapy waste container.[\[7\]](#) These containers must be leak-proof.[\[1\]](#)
- Bulk Waste:
 - All bulk **carboplatin** waste must be placed in a black, RCRA-rated hazardous waste container.[\[7\]](#) These containers must be leak-proof and have a secure lid.[\[1\]](#)

Step 3: Label Containers Correctly

- All waste containers must be clearly labeled.[1]
- Labels must include a nationally accepted symbol depicting cytotoxic substances.[1]
- The container must be clearly marked with the words: "CYTOTOXIC WASTE - INCINERATE".[1]

Step 4: Store Waste Securely

- Keep waste containers securely sealed when not in use.[1]
- Store filled and sealed containers in a designated, cool, dry, and well-ventilated area.[1]
- This storage area should be separate from other materials and clearly marked.[1]
- Ensure spill kits are readily available in the storage area.[1]

Step 5: Arrange for Final Disposal

- The required method for final disposal of both trace and bulk **carboplatin** waste is incineration via a licensed hazardous waste disposal service.[1][7]
- Do not discharge any **carboplatin** waste into sewers or waterways.[1]
- All waste disposal must be handled in accordance with all applicable local, state, and federal regulations.[1][2]

Spill and Decontamination Procedures

Immediate cleanup of any spill is mandatory.[1]

- Alert Personnel: Immediately notify all personnel in the area of the spill.[1]
- Secure the Area: Evacuate and restrict access to the spill area.[6]
- Don PPE: Wear the full range of PPE described in Section 1, including a respirator if required.[1]
- Contain the Spill:

- Liquid Spills: Absorb the spill with an inert material such as dry sand, earth, or a chemical absorbent pad.[2]
- Dry (Powder) Spills: Use dry clean-up procedures to avoid generating dust.[1] Gently cover the spill or dampen it with water before sweeping.[1] A vacuum cleaner fitted with a HEPA filter may also be used.[1]
- Clean Up Residue: Place all contaminated absorbent materials and cleaning supplies into a sealed, leak-proof container.[1][2] This container must be labeled and disposed of as bulk chemotherapy waste in a black RCRA container.[4][7]
- Decontaminate Surfaces: After the initial clean-up, wash the affected area thoroughly with soap and water.[2][5]
- Manage Cleaning Solutions: Collect all wash water for treatment and disposal as hazardous waste.[1] Do not allow runoff to enter any drains.[1]
- Dispose of PPE: Remove and dispose of all contaminated PPE as trace chemotherapy waste.[4]
- Wash Hands: Always wash hands with soap and water after handling **carboplatin** and after removing gloves.[1]

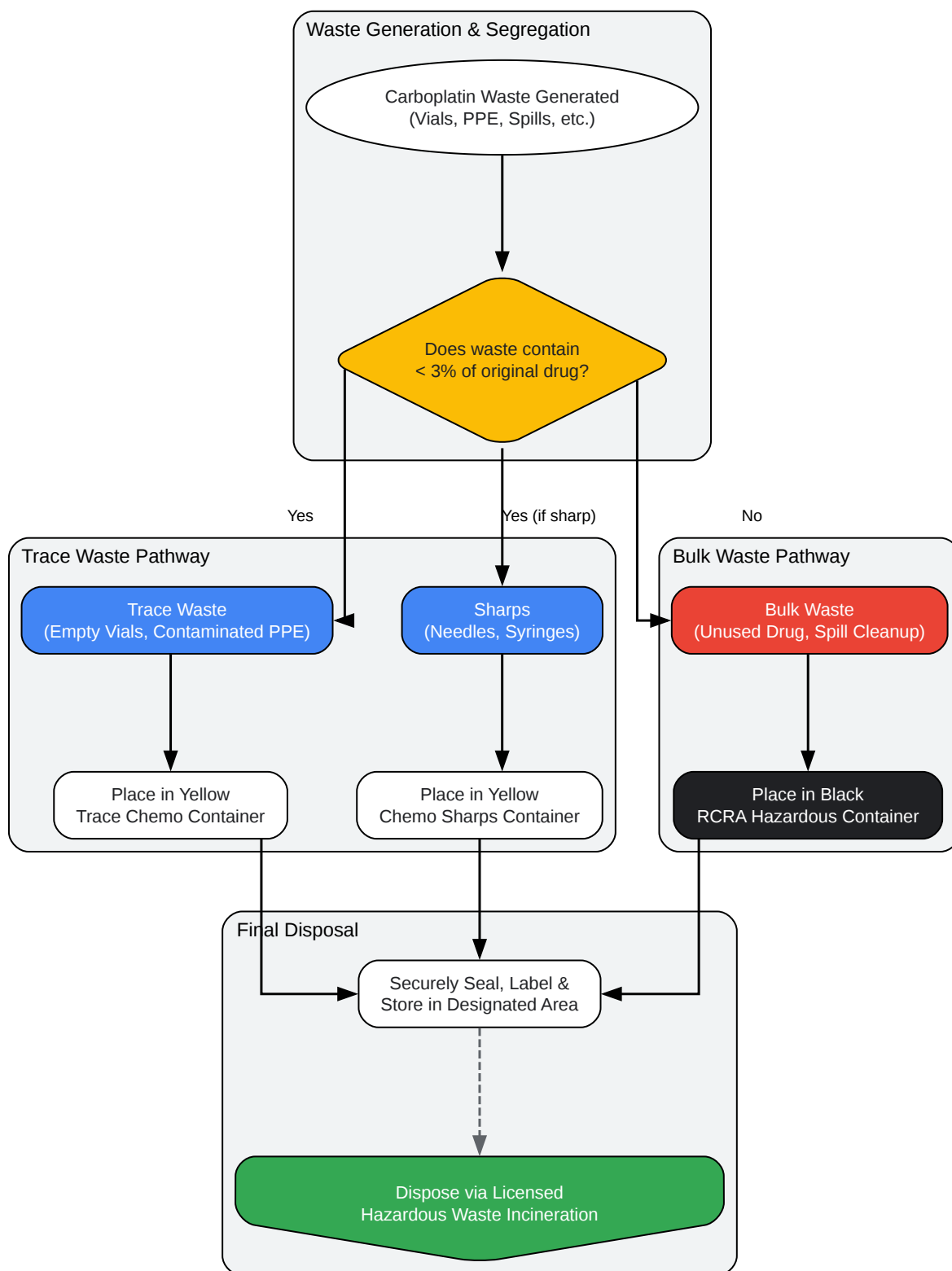
Data Presentation

The primary quantitative measure in **carboplatin** waste management is the differentiation between trace and bulk waste, which determines the disposal pathway.

Waste Category	Contamination Threshold	Required Container	Disposal Pathway
Trace Waste	Less than 3% of original drug quantity by weight[4][7]	Yellow, labeled "Cytotoxic Waste"[7]	Incineration
Bulk Waste	3% or more of original drug quantity by weight[4][7]	Black, RCRA-rated, labeled "Hazardous Waste"[7]	Hazardous Waste Incineration

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper segregation and disposal of **carboplatin** waste in a laboratory setting.



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Caption: Workflow for **Carboplatin** Waste Segregation and Disposal.

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